

Comprehensive Analysis of Adipate Esters in Food Contact Materials: Protocols and Applications

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Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

Cat. No.: S517275

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Introduction

Adipate esters are synthetic compounds primarily used as **plasticizers** to impart flexibility, durability, and cold resistance to polymer materials commonly used in food packaging, including polyvinyl chloride (PVC), vinyl chloride copolymers, and polystyrene [1] [2]. Among these, **di(2-ethylhexyl) adipate (DEHA)** and **diisooctyl adipate (DOA)** are extensively utilized in PVC films for food packaging due to their excellent plasticizing properties [1] [2]. Unlike chemical bonds, adipate esters are physically incorporated into polymer matrices through weak interactions, making them susceptible to **migration** into food products, especially under elevated temperatures or prolonged contact periods [1] [3]. This migration poses significant **public health concerns** as adipate esters are recognized as **endocrine-disrupting compounds** that can interfere with hormonal processes and metabolic functions even at low exposure levels [1]. Regulatory agencies worldwide have established strict limits for specific adipate esters; for instance, the European Food Safety Authority has set a total daily intake limit for DEHA at 0.3 mg kg⁻¹ body weight [1]. Similarly, China's GB 9685-2016 standard specifies a specific migration limit (SML) of 18 mg/kg for DEHA and a group SML of 60 mg/kg for related substances [4]. These regulations underscore the critical need for robust, sensitive, and accurate analytical methods to monitor adipate ester levels in food contact materials and ensure consumer safety.

Current Regulatory Framework

Globally, regulatory standards for food contact materials are continuously evolving to address emerging safety concerns regarding plasticizer migration. The European Union's framework, under Regulation (EC) No 1935/2004, mandates that all food contact materials must not transfer their constituents into food in quantities that could endanger human health [5]. Commission Regulation (EU) No 10/2011 specifically governs plastic materials and articles, establishing migration limits and requiring that non-listed substances (including many non-intentionally added substances or NIAS) not exceed 0.01 mg/kg in food or food simulants [3].

China has recently strengthened its regulatory approach with updated national standards. Effective September 16, 2025, the new GB 31604.30-2025 standard supersedes GB 31604.30-2016, providing updated methods for determining phthalate ester content and migration in food contact materials [6]. Simultaneously, Amendment No. 1 to GB 9685-2016, effective March 16, 2025, specifies stricter migration limits and updated requirements for additives used in food contact materials [6] [4]. These regulatory developments highlight the increasing global emphasis on monitoring plasticizer migration and the necessity for advanced analytical methodologies to ensure compliance.

Table 1: Regulatory Limits for Select Adipate Esters in Food Contact Materials

Adipate Ester	CAS Number	Regulatory Standard	Specific Migration Limit (SML)	Additional Notes
Bis(2-ethylhexyl) adipate (DEHA)	103-23-1	EU Framework	0.3 mg kg ⁻¹ body weight (TDI)	Total daily intake limit [1]
Bis(2-ethylhexyl) adipate (DEHA)	103-23-1	China GB 9685-2016	18 mg/kg	Specific compound limit [4]
Adipate Esters (Group)	-	China GB 9685-2016	60 mg/kg (SML(T))	Group limit for substances in Appendix B, Group 32 [4]

Analytical Techniques for Adipate Ester Determination

Sample Preparation and Extraction Methods

Effective sample preparation is crucial for accurate adipate ester determination due to the complex matrices of food contact materials and potential interferents. Recent advancements have focused on **microextraction techniques** that offer enhanced sensitivity, reduced solvent consumption, and improved selectivity.

Dispersive Micro Solid Phase Extraction (D μ SPE) coupled with **Dispersive Liquid-Liquid Microextraction (DLLME)** has emerged as a powerful approach for preconcentrating adipate esters from complex samples. This combined technique utilizes innovative sorbents such as **aluminum-based nano metal-organic frameworks (AlFu MOF)**, which exhibit high surface area and selective adsorption properties. The typical procedure involves: adding 30 mg of AlFu nano MOF sorbent to a 5 mL sample aliquot, vigorously shaking for 5 minutes to facilitate analyte adsorption, followed by centrifugation at 5000 rpm for 5 minutes. The sorbent is then separated and eluted with 150 μ L of methanol, with the eluent used as the disperser solvent in the subsequent DLLME step [1].

For **solid food simulants** like Tenax, sequential extraction with organic solvents such as ethanol or methanol is recommended, typically performed three times with concentration under a gentle nitrogen stream to enhance sensitivity [3]. **Ultrasonic-assisted extraction** has also been successfully applied to solid food matrices, as demonstrated in the analysis of packaged curry paste, where it achieved recoveries of 88-98% for DEHA [7].

Instrumental Analysis Techniques

Gas Chromatography (GC) coupled with various detectors remains the workhorse for adipate ester analysis due to the compounds' volatility and thermal stability.

- **GC-Mass Spectrometry (GC-MS):** This technique provides high sensitivity and selective identification through characteristic mass fragments. A validated HS-SPME-GC/MS method for determining DEHA in beer achieved impressive detection limits of 0.006-0.590 μ g/L, with coefficients of determination (R^2) ranging from 0.963 to 0.999 [8]. The recovery rates for this method ranged between 74-101%, demonstrating excellent accuracy [8].
- **GC-Flame Ionization Detection (GC-FID):** While less sensitive than MS detection, GC-FID offers robust quantitative analysis for adipate esters. A study analyzing DEHA in packaged curry paste

reported a limit of detection of 12 µg/L and a linear dynamic range between 25 µg/L to 60 mg/L with $R^2 > 0.99$ [7].

Liquid Chromatography (LC) techniques are gaining prominence, particularly for multi-analyte methods that simultaneously determine various plasticizer classes.

- **LC-Tandem Mass Spectrometry (LC-MS/MS):** When coupled with turbulent flow chromatography (TFC) for online purification, LC-MS/MS enables rapid, sensitive determination of multiple plasticizers with minimal sample preparation. This approach has been successfully validated for foodstuffs, face masks, and indoor air samples, showing acceptable recoveries between 50-125% and relative standard deviations (RSDs) below 20% [9].
- **Ultra-High Performance Liquid Chromatography coupled to Quadrupole Time-of-Flight Mass Spectrometry (UPLC-Q-TOF-MS):** This high-resolution technique provides accurate mass measurements for both targeted analysis and identification of non-intentionally added substances (NIAS) in food contact materials [3].

Table 2: Performance Characteristics of Analytical Methods for Adipate Ester Determination

Analytical Method	Sample Matrix	Target Analytes	Limit of Detection	Recovery (%)	Linear Range
HS-SPME-GC/MS [8]	Beer	DEHA, six phthalates	0.006-0.590 µg/L	74-101%	Not specified
Ultrasonic + GC-FID [7]	Packaged curry paste	DEHA, DEHP	DEHA: 12 µg/L; DEHP: 25 µg/L	DEHA: 88-98%; DEHP: 91-99%	25 µg/L to 60 mg/L
DµSPE-DLLME-GC [1]	Distillates in plastic bottles	DEHA, BHT, phthalates	Not specified	Not specified	Not specified
TFC-LC-MS/MS [9]	Foodstuffs, face masks, air	Ten phthalates, four alternatives, 20 OPEs	0.001-2.08 ng g ⁻¹ (food)	50-125%	Not specified

Detailed Experimental Protocols

Protocol 1: HS-SPME-GC/MS for Liquid Food Simulants

This protocol is adapted from the method validated for beer analysis [8] and is suitable for aqueous and alcoholic food simulants.

Materials and Reagents:

- Deuterated internal standards (e.g., d₄-DEHA)
- SPME fiber (divinylbenzene/carboxen/polydimethylsiloxane recommended)
- Food simulants: 10% ethanol, 3% acetic acid, 20% ethanol, 50% ethanol, or 95% ethanol as appropriate
- NaCl (optional, not required for optimal extraction [8])

Procedure:

- Transfer 5 mL of sample or food simulant to a 10 mL headspace vial.
- Add internal standard (e.g., 10 µL of 1 mg/L d₄-DEHA solution).
- Condition the SPME fiber according to manufacturer specifications.
- Perform extraction at 95°C for 100 minutes without agitation.
- Desorb the fiber in the GC injection port at 250°C for 5 minutes.

GC-MS Conditions:

- Column: 30 m × 0.25 mm ID, 0.25 µm film thickness 5% diphenyl/95% dimethyl polysiloxane
- Injection: Splitless mode, 250°C
- Oven program: 60°C (1 min), ramp to 300°C at 20°C/min, hold 5 min
- Carrier gas: Helium, constant flow 1.0 mL/min
- MS detection: Electron impact ionization (70 eV), selected ion monitoring mode

Protocol 2: D_μSPE-DLLME for Complex Matrices

This protocol utilizes metal-organic frameworks for enhanced extraction efficiency [1].

Synthesis of AlFu Nano MOF Sorbent:

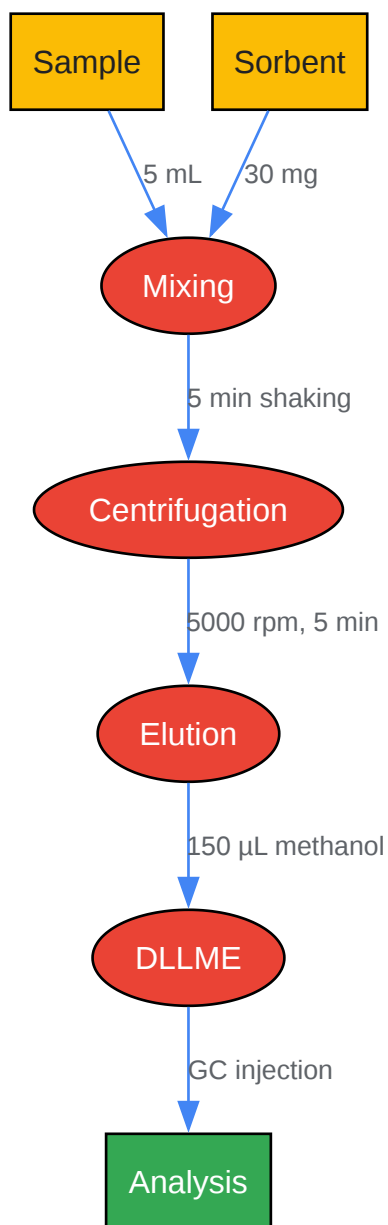
- Dissolve 7.0 g adipic acid and 8.0 g high-temperature solvent in a 150 mL three-necked flask.

- Heat with stirring until complete dissolution.
- Add 6.8 g titanate dropwise under nitrogen protection with continuous warming.
- Continue reaction until mixture becomes a rice-white turbid slurry.
- Evaporate by-product alcohol under reduced pressure.
- Wash product with anhydrous ethanol three times, filter, and dry at 90°C for 3 h.

Extraction Procedure:

- Add 30 mg of synthesized AIFu nano MOF to 5 mL sample.
- Shake vigorously for 5 minutes for analyte adsorption.
- Centrifuge at 5000 rpm for 5 minutes and discard supernatant.
- Elute analytes from sorbent with 150 μ L methanol.
- Use the methanolic eluent as disperser solvent in DLLME with 50 μ L chloroform as extraction solvent.
- Inject the sedimented phase into GC system for analysis.

The following workflow diagram illustrates the D μ SPE-DLLME method:



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Protocol 3: TFC-LC-MS/MS for Multi-Plasticizer Analysis

This advanced protocol enables simultaneous determination of adipates, phthalates, and organophosphate esters [9].

Materials:

- TFC column (Cyclone P, 0.5 × 50 mm)

- Analytical column (C18, 100 × 2.1 mm, 1.9 μm)
- Ammonium acetate and formic acid in water and methanol as mobile phases

Extraction:

- For foodstuffs: Use modified QuEChERS extraction
- For face masks: Ultrasonic-assisted extraction with organic solvents
- For air samples: Extract quartz fiber filters with organic solvents

TFC-LC-MS/MS Conditions:

- TFC loading mobile phase: 2 mM ammonium acetate in water (pH 6.5)
- TFC elution mobile phase: 0.1% formic acid in methanol
- Analytical gradient: 5-100% methanol over 10 minutes
- Flow rate: 1.5 mL/min
- MS detection: ESI positive mode, multiple reaction monitoring

Quality Control and Method Validation

Robust quality control measures are essential for reliable adipate ester determination. The use of **deuterated internal standards** is strongly recommended to correct for matrix effects and procedural variations [8]. Method validation should include determination of **linearity**, **accuracy**, **precision**, **limit of detection (LOD)**, and **limit of quantitation (LOQ)**.

For the HS-SPME-GC/MS method, excellent linearity ($R^2 = 0.963-0.999$) has been demonstrated, with precision expressed as relative standard deviations ranging from 3.56% to 27.86% [8]. The TFC-LC-MS/MS method showed acceptable recoveries between 50-125% and RSDs lower than 20% across different matrices [9]. Method detection limits should be established based on signal-to-noise ratios of 3:1 for LOD and 10:1 for LOQ [7].

Regular analysis of procedural blanks is critical to monitor potential contamination from laboratory materials, as plasticizers are ubiquitous in laboratory environments. Additionally, quality control samples including method blanks, matrix spikes, and duplicate samples should be incorporated into each analytical batch to ensure ongoing method performance.

Conclusion

The accurate determination of adipate esters in food contact materials requires sophisticated analytical approaches that balance sensitivity, selectivity, and practicality. Traditional techniques like GC-MS and GC-FID remain reliable workhorses, while advanced methodologies incorporating novel sorbents such as MOFs and automated online purification through turbulent flow chromatography represent the cutting edge in plasticizer analysis. The continuously evolving regulatory landscape, exemplified by China's recently updated GB 31604.30-2025 standard, underscores the importance of robust analytical methods for compliance monitoring and consumer protection. As research continues to reveal the health implications of plasticizer exposure, further refinements in analytical sensitivity, throughput, and scope will be essential for comprehensive safety assessment of food contact materials.

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References

1. Preconcentration and extraction of adipate and phthalate ... [sciencedirect.com]
2. The preparation of titanium adipate and optimization of its ... [pmc.ncbi.nlm.nih.gov]
3. Analytical Approaches for Analysis of Safety of Modern ... [pmc.ncbi.nlm.nih.gov]
4. China-National Food Safety Standard for Use of Additives for Food ... [chemradar.com]
5. - Food Safety - European Commission Contact Materials Food [food.ec.europa.eu]
6. and articles Food updated in China. contact materials standards [sgs.com]
7. Trace phthalate and adipate contaminated in packaged esters . food [sigmaaldrich.com]
8. Quantification of Six Phthalates and One Adipate in Luxembourgish... [link.springer.com]
9. Simultaneous analysis of several plasticizer classes in ... [pmc.ncbi.nlm.nih.gov]

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